

Introduction: The Strategic Importance of Polysubstituted Nitroaromatics

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Compound of Interest

Compound Name: *1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene*

CAS No.: 61827-59-6

Cat. No.: B1462780

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Halogenated nitroaromatic compounds are a cornerstone of modern organic synthesis, serving as versatile intermediates in the production of a wide array of valuable products, including dyes, polymers, pesticides, and explosives. The presence of a nitro group, a potent electron-withdrawing entity, profoundly influences the chemical characteristics of the aromatic ring. This makes such compounds resistant to oxidative degradation while being amenable to other chemical transformations. These compounds are crucial starting materials for the synthesis of halogenated anilines via the selective reduction of the nitro group, which are, in turn, key precursors in the manufacturing of herbicides, pigments, and pharmaceuticals.[1] The compound **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene** is a prime example of a multifunctional intermediate, with its utility stemming from the distinct reactivity of its substituents on the benzene ring. This guide provides a comprehensive overview of its properties, a scientifically grounded synthesis protocol, and its potential applications in research and drug development.

Compound Identification and Properties

The correct identification of a chemical compound is paramount for research and development. The Chemical Abstracts Service (CAS) number for **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene** is 61827-59-6.^[2]

Physicochemical Properties

A summary of the key physicochemical properties of **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene** is presented in the table below.

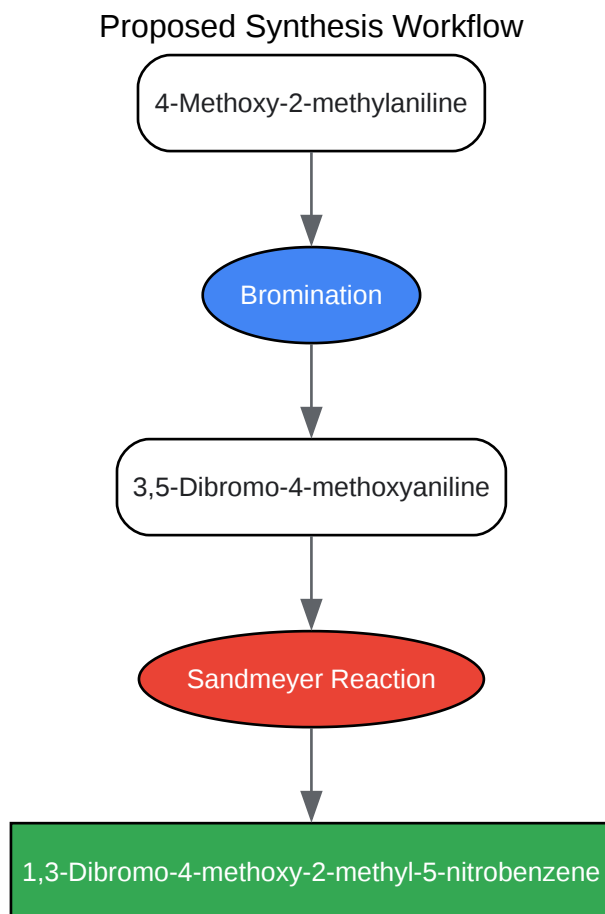
Property	Value	Source
CAS Number	61827-59-6	BLDpharm ^[2]
Molecular Formula	C ₈ H ₇ Br ₂ NO ₃	CymitQuimica ^[3]
Molecular Weight	324.95 g/mol	BLDpharm ^[2]
Purity (Typical)	≥98%	CymitQuimica ^[3]
Appearance	No data available, likely a crystalline solid	-
SMILES Code	O=[O-]	BLDpharm ^[2]
InChI Key	RBAJFFLBHVZCDY-UHFFFAOYSA-N	CymitQuimica ^[3]

Synthesis of 1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene: A Proposed Pathway

While a specific, detailed experimental protocol for the synthesis of **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene** is not readily available in the public domain, a plausible synthetic route can be devised based on established principles of organic chemistry and known reactions for similar compounds. The proposed multi-step synthesis starts from a commercially available precursor and leverages the directing effects of the substituents on the aromatic ring.

Proposed Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene**.



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Caption: A proposed multi-step synthesis for **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene**.

Step-by-Step Experimental Protocol

Step 1: Bromination of 4-Methoxy-2-methylaniline

This initial step introduces two bromine atoms onto the aniline ring. The methoxy and amino groups are ortho, para-directing and activating, leading to substitution at the positions ortho and para to these groups.

- Experimental Protocol:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-methoxy-2-methylaniline in a suitable solvent such as glacial acetic acid.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add a solution of bromine in glacial acetic acid dropwise to the stirred solution. The addition should be controlled to maintain the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC).
- Pour the reaction mixture into a beaker of ice water to precipitate the product.
- Filter the solid, wash with cold water until the filtrate is neutral, and then dry to obtain 3,5-Dibromo-4-methoxyaniline.

Step 2: Sandmeyer Reaction to Introduce the Nitro Group

The Sandmeyer reaction is a versatile method for converting an amino group on an aromatic ring into various other functional groups, including a nitro group.^[4] This is achieved through diazotization followed by a copper-catalyzed substitution.^[4]

- Experimental Protocol:
 - Dissolve the 3,5-Dibromo-4-methoxyaniline obtained from the previous step in a mixture of sulfuric acid and water and cool to 0-5 °C in an ice-salt bath.^[4]
 - Add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the low temperature to form the diazonium salt.^[4]
 - In a separate flask, prepare a solution or suspension of copper(I) oxide (Cu_2O) and sodium nitrite in water and cool it.^[4]
 - Slowly add the cold diazonium salt solution to the copper-containing mixture.^[4]
 - Allow the reaction to proceed, with gentle warming if necessary, until the evolution of nitrogen gas ceases.^[4]

- The product, **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene**, can then be isolated by filtration or extraction and purified by recrystallization.[4]

Potential Applications in Research and Drug Development

While specific applications for **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene** are not extensively documented, its structure suggests significant potential as a versatile building block in several areas of chemical research and development.

- **Pharmaceutical Intermediates:** The scaffold of polysubstituted nitrobenzenes is a recurring motif in the synthesis of bioactive molecules.[5] The bromine atoms can serve as handles for cross-coupling reactions to build more complex molecular architectures, and the nitro group can be reduced to an amine for further functionalization.
- **Agrochemicals:** Derivatives of halogenated nitroaromatics are employed in the development of novel herbicides and pesticides.[5]
- **Functional Materials:** The rigid aromatic core of this compound can be incorporated into the synthesis of advanced materials such as organic light-emitting diodes (OLEDs) and conducting polymers.[5]

The synthetic versatility of this compound is centered on its potential as a scaffold for creating novel and complex organic molecules. Its multifunctional nature allows chemists to devise synthetic routes that can introduce a variety of other functional groups in a controlled manner. [1] This is of particular interest in medicinal chemistry and materials science, where precise control over molecular architecture is essential for tuning biological activity or material properties.[1]

Safety and Handling

Detailed safety information for **1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene** is not available. However, based on the data for structurally related compounds such as 2-Bromo-4-methoxy-1-nitrobenzene and other brominated nitroaromatics, the following precautions should be taken.

Hazard Identification

Related compounds are known to be:

- Harmful if swallowed.[6]
- Harmful in contact with skin.[6]
- Causes skin irritation.[6][7]
- Causes serious eye irritation.[6][7]
- Harmful if inhaled.[6]
- May cause respiratory irritation.[6]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[7]
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.[8]
- Hygiene: Wash hands and face thoroughly after handling.[7] Avoid contact with skin, eyes, and clothing.[7] Do not eat, drink, or smoke when using this product.
- Storage: Keep the container tightly closed and store in a cool, dry, and dark place.[7] Store away from incompatible materials such as oxidizing agents.[7]

Spill and Disposal

- Spill Response: In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[8] Do not let the chemical enter the environment.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8]

Conclusion

1,3-Dibromo-4-methoxy-2-methyl-5-nitrobenzene is a valuable, multifunctional chemical intermediate with significant potential in various fields of chemical synthesis. Its strategically positioned substituents provide a versatile platform for the construction of complex molecular architectures, making it a compound of interest for researchers in drug discovery, agrochemical development, and materials science. While detailed experimental data for this specific compound is limited, this guide provides a solid foundation of its properties, a plausible synthetic route, and essential safety information based on established chemical principles and data from related compounds. As with any chemical, it should be handled with care and by qualified personnel.

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